

# sensitivity comparison of different fluorogenic cellulase substrates

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## Compound of Interest

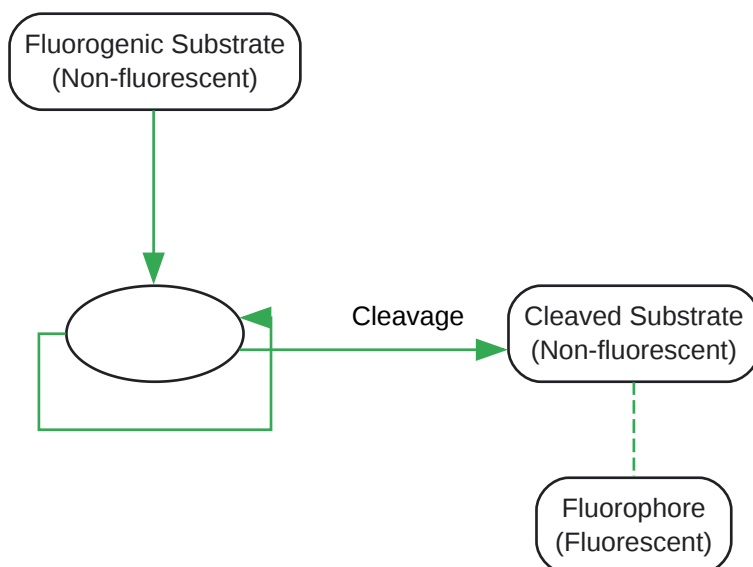
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Cat. No.: B138493

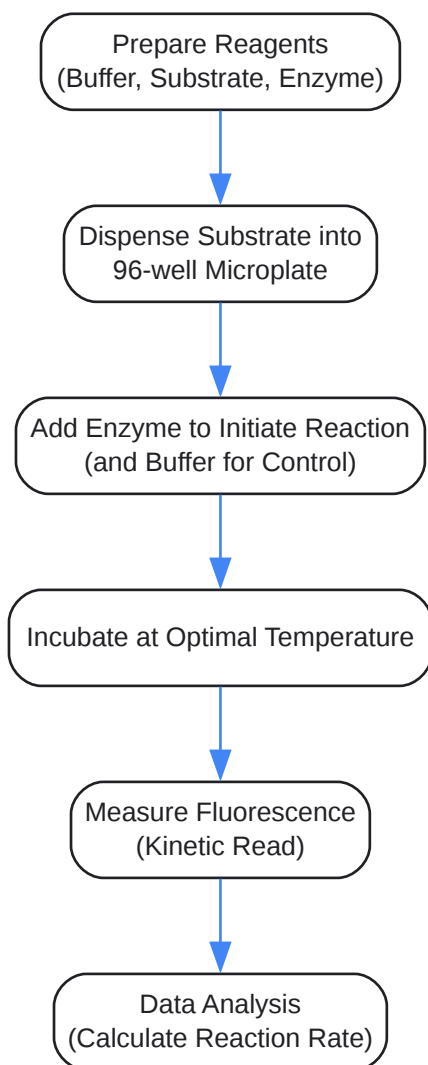
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## Principle of Fluorogenic Cellulase Assays

Fluorogenic cellulase substrates are non-fluorescent molecules that, upon enzymatic cleavage by cellulase, release a fluorescent compound. The rate of fluorescence increase is directly proportional to the cellulase activity, allowing for highly sensitive and continuous monitoring of the enzymatic reaction. This principle is particularly advantageous for high-throughput screening and detailed kinetic studies.



### General Mechanism of Fluorogenic Cellulase Substrates



### Experimental Workflow for Fluorogenic Cellulase Assay

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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)